

Solubility Profile of Ethylene Glycol Bis-mercaptoacetate: A Technical Guide

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Compound of Interest

Compound Name: *Ethylene glycol bis-mercaptoacetate*

Cat. No.: *B13152910*

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Abstract

This technical guide provides a comprehensive overview of the solubility of **Ethylene Glycol Bis-mercaptoacetate** (EGBMA), a versatile crosslinking agent. Due to the limited availability of specific quantitative solubility data in a wide range of organic solvents within publicly accessible literature, this document focuses on presenting the established aqueous solubility, qualitative solubility in common organic solvent classes, and a detailed experimental protocol for determining its solubility in solvents of interest. This guide is intended to equip researchers, scientists, and drug development professionals with the necessary information and methodologies to effectively utilize EGBMA in their work.

Introduction

Ethylene Glycol Bis-mercaptoacetate (CAS No. 123-81-9), also known as Glycol Dimercaptoacetate, is a chemical compound widely used in the synthesis of polymers and as a curing agent for epoxy resins.^[1] Its utility in various applications, including in the formulation of adhesives, sealants, and potentially in drug delivery systems as a chelating agent, necessitates a thorough understanding of its solubility characteristics.^{[2][3]} This guide aims to consolidate the available solubility data and provide a practical framework for its experimental determination.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethylene Glycol Bis-mercaptoacetate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C6H10O4S2	[1][4]
Molecular Weight	210.27 g/mol	[4][5]
Appearance	Clear, colorless liquid with a stench	[6][7]
Density	1.313 g/mL at 25 °C	[1][4]
Boiling Point	137-139 °C at 2 mm Hg	[1][4]
Flash Point	>110 °C (>230 °F)	[1][3]

Solubility Data

The solubility of a compound is a critical parameter for its application in various formulations and synthetic processes. The following sections summarize the known quantitative and qualitative solubility of **Ethylene Glycol Bis-mercaptoacetate**.

Quantitative Solubility

Currently, the most consistently reported quantitative solubility data for **Ethylene Glycol Bis-mercaptoacetate** is in water.

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	20	20	[1][4]

Qualitative Solubility

While extensive quantitative data is scarce, several sources provide qualitative descriptions of EGBMA's solubility in organic solvents.

Solvent Class	Solubility Description	Reference
Alcohols	Miscible	[1][4]
Ethers	Soluble	[8]
General Organic Solvents	Soluble	[2]

It is important to note that terms like "soluble" and "miscible" are qualitative. For precise applications, experimental determination of solubility in the specific solvent of interest is highly recommended.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **Ethylene Glycol Bis-mercaptoacetate** in a given solvent, adapted from the gravimetric method.

Materials

- **Ethylene Glycol Bis-mercaptoacetate** (high purity)
- Solvent of interest (analytical grade)
- Thermostatic shaker or water bath
- Calibrated thermometer
- Analytical balance (readability to 0.0001 g)
- Glass vials with airtight seals
- Syringe with a filter (e.g., 0.45 µm PTFE)
- Weighing bottles
- Vacuum oven or desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **Ethylene Glycol Bis-mercaptoacetate** to a known volume of the solvent in a glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient time to reach equilibrium. A preliminary study might be needed to determine the time to equilibrium, but 24-48 hours is often adequate.
- Sample Collection:
 - Once equilibrium is reached, stop the agitation and allow the solid to settle.
 - Carefully draw a known volume of the supernatant (the clear liquid phase) using a pre-warmed syringe fitted with a filter to avoid drawing any solid particles.
- Gravimetric Analysis:
 - Transfer the collected supernatant to a pre-weighed weighing bottle.
 - Record the total weight of the weighing bottle and the supernatant.
 - Evaporate the solvent from the weighing bottle using a vacuum oven at a suitable temperature or in a desiccator until a constant weight of the solute is achieved.
 - Record the final weight of the weighing bottle with the dried solute.
- Calculation:
 - Calculate the weight of the solvent by subtracting the weight of the empty weighing bottle and the weight of the dried solute from the total weight of the weighing bottle and supernatant.

- Calculate the solubility in g/L or other desired units using the weight of the dried solute and the volume of the supernatant collected.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of the solubility of **Ethylene Glycol Bis-mercaptoacetate**.



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